

Introduction: The Significance of 2-Bromophenazine Solubility

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Compound of Interest

Compound Name: 2-Bromophenazine

CAS No.: 3331-28-0

Cat. No.: B1594461

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2-Bromophenazine (CAS: 3331-28-0) is a heterocyclic organic compound belonging to the phenazine family.^{[1][2]} Phenazines are a class of redox-active compounds known for their broad biological activities.^[1] Recent research has highlighted bromophenazine derivatives as potent antibacterial agents, particularly against resilient pathogens like *Staphylococcus aureus* and *Staphylococcus epidermidis*.^{[3][4][5]}

Understanding the solubility of **2-Bromophenazine** in various organic solvents is a prerequisite for its successful application. Solubility dictates the choice of solvents for:

- Organic Synthesis: As a reaction medium for derivatization or further chemical transformation.
- Purification: For techniques like recrystallization and column chromatography.
- Biological Screening: For the preparation of stock solutions and accurate dosing in assays.^[6]
- Formulation Development: For creating stable and deliverable forms in potential therapeutic applications.

This guide will provide the theoretical framework and practical methodologies to navigate these challenges.

Physicochemical Profile and Its Impact on Solubility

The solubility of a compound is intrinsically linked to its molecular structure and physical properties.

- **Molecular Structure:** **2-Bromophenazine** possesses a large, rigid, and largely aromatic tricyclic system. This structure is predominantly non-polar. The two nitrogen atoms in the phenazine ring and the bromine atom introduce some polarity, but the molecule lacks functional groups capable of strong hydrogen bonding (like -OH or -NH₂).
- **Molecular Weight:** 259.10 g/mol .[\[2\]](#)[\[7\]](#)
- **Melting Point:** 150 °C.[\[2\]](#) A relatively high melting point for its size suggests a stable crystal lattice, which requires significant energy to overcome during dissolution.
- **Water Solubility:** A calculated water solubility of 5.7×10^{-3} g/L indicates it is practically insoluble in water, which is expected for a molecule of its nature.[\[2\]](#)

Based on these properties, the guiding principle of "like dissolves like" predicts that **2-Bromophenazine** will be most soluble in solvents that can effectively interact with its large, aromatic structure, primarily through van der Waals forces and dipole-dipole interactions.[\[8\]](#)[\[9\]](#)

Predicted Solubility in Common Organic Solvents

While precise quantitative data is not widely published, we can predict the solubility behavior of **2-Bromophenazine** across a spectrum of solvent polarities. This predictive analysis is grounded in its structural characteristics and contextual clues from synthetic procedures where it and related compounds are used.[\[6\]](#)

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Non-Polar	Hexane, Toluene, Benzene	Low to Moderate	The aromatic nature of toluene and benzene may offer favorable π - π stacking interactions with the phenazine ring system. Aliphatic solvents like hexane are expected to be poor solvents.
Moderately Polar Aprotic	Dichloromethane (DCM), Chloroform, Ethyl Acetate, Tetrahydrofuran (THF)	Moderate to High	These solvents offer a balance of polarity that can interact with the polarizable regions of 2-Bromophenazine without the high polarity that would make solvation unfavorable. Synthetic reports confirm the use of DCM for purification, implying good solubility. ^[6]
Polar Aprotic	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO), Acetonitrile	High	These solvents are highly polar and can effectively solvate a wide range of organic molecules. DMSO is frequently used to prepare stock solutions of phenazine compounds for biological assays,

indicating high
solubility.[6]

While polar, these
solvents are strong
hydrogen bond donors
and acceptors.[10] 2-
Bromophenazine
cannot reciprocate
this hydrogen bonding
effectively, which may
limit its solubility
compared to polar
aprotic solvents.

Polar Protic

Methanol, Ethanol

Low to Moderate

Experimental Determination of Solubility: Protocols and Workflows

Given the lack of published data, experimental determination is crucial. The following protocols provide robust methods for both rapid screening and precise quantitative measurement.

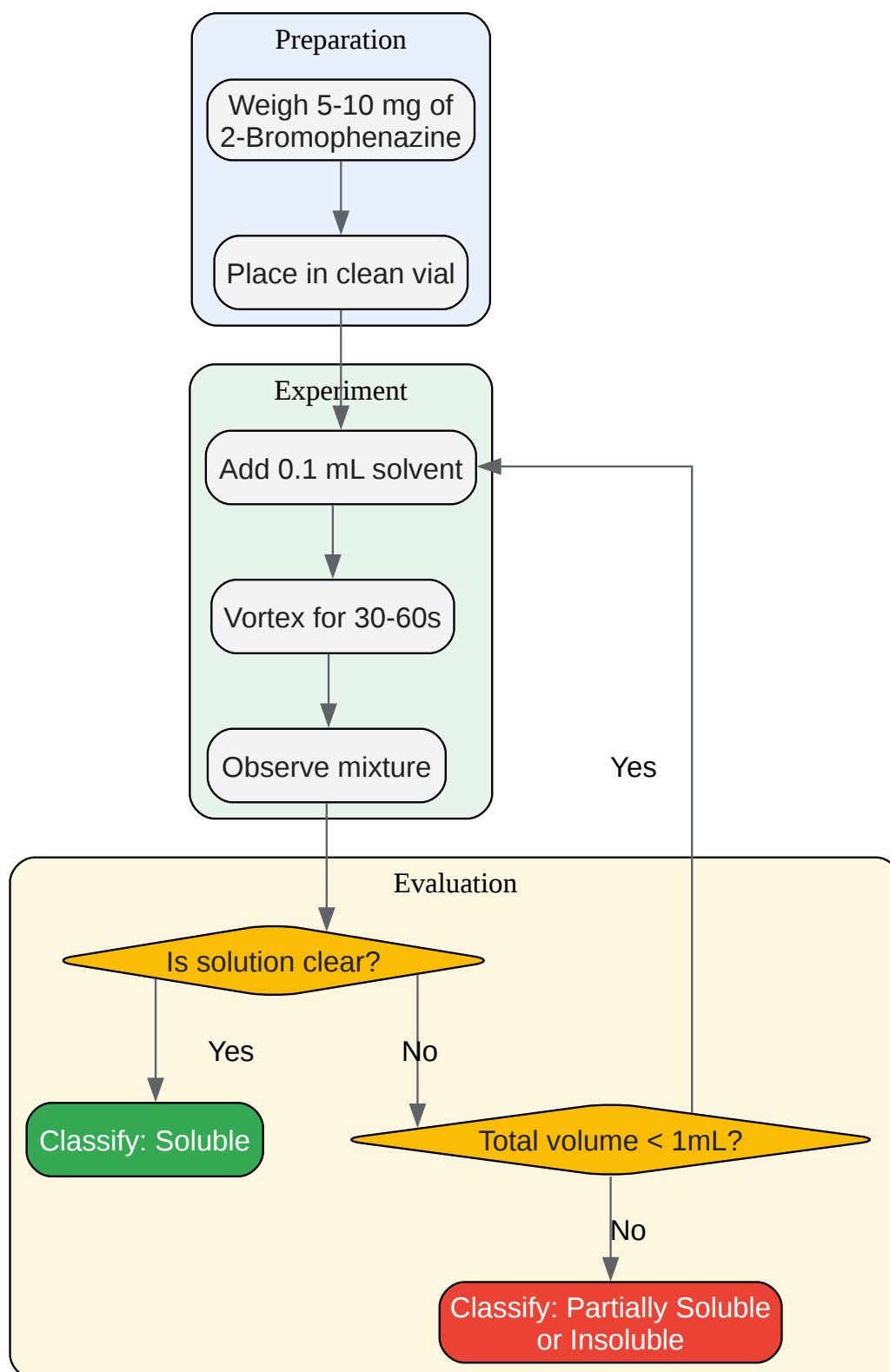
Protocol 1: Qualitative Solubility Screening

This rapid method helps identify a range of suitable solvents for further quantitative analysis or for immediate use in procedures like thin-layer chromatography (TLC).

Methodology:

- Preparation: Add approximately 5-10 mg of **2-Bromophenazine** to a clean, dry 1-dram vial.
- Solvent Addition: Add the selected solvent dropwise (in ~0.1 mL increments) to the vial.
- Agitation: After each addition, cap the vial and vortex for 30-60 seconds to facilitate dissolution.
- Observation: Continue adding solvent up to a total volume of 1 mL. Observe the mixture.
- Classification:

- Soluble: A clear, homogeneous solution is formed.
- Partially Soluble: Some solid dissolves, but a significant portion remains undissolved.
- Insoluble: The solid material does not appear to dissolve.



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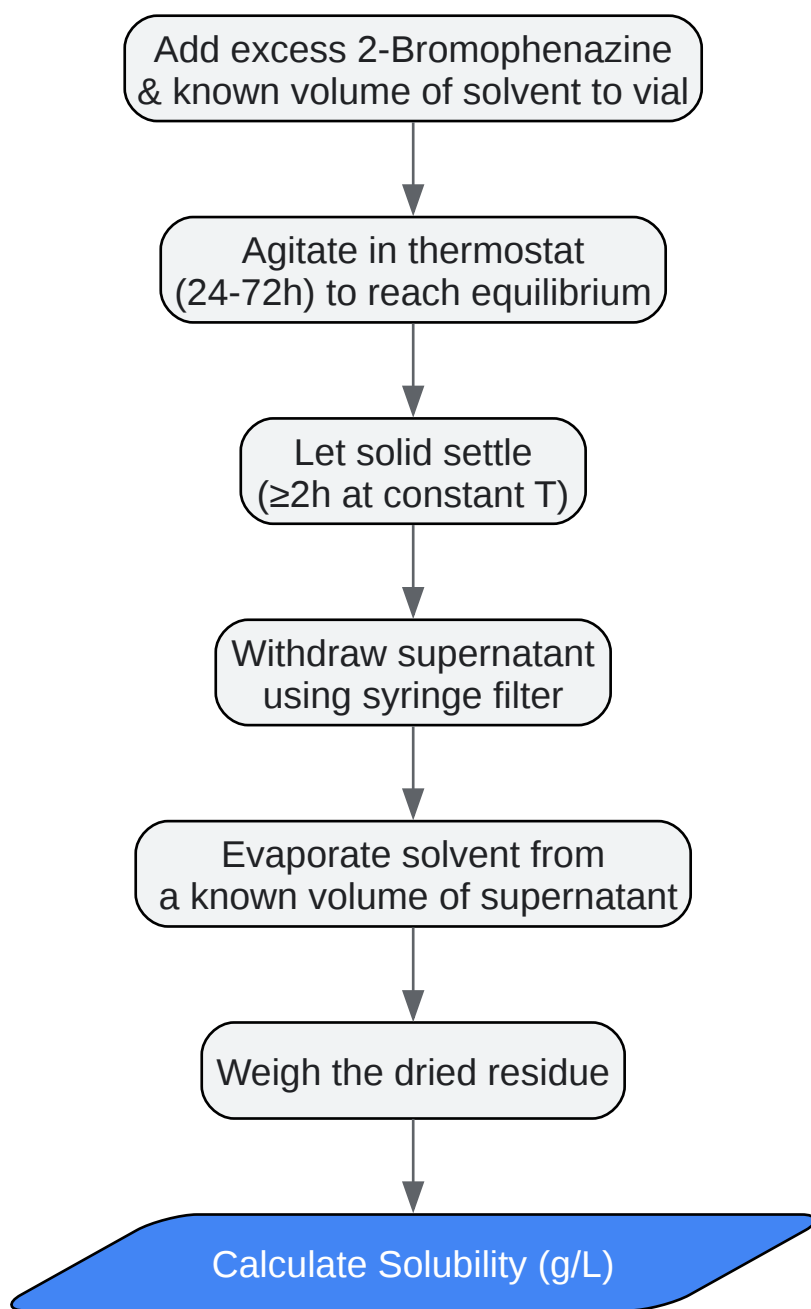
Caption: Workflow for qualitative solubility screening.

Protocol 2: Quantitative Equilibrium Solubility Determination (Shake-Flask Method)

This method is the gold standard for determining the thermodynamic equilibrium solubility of a compound at a specific temperature.^[11]

Methodology:

- **Preparation:** Add an excess amount of **2-Bromophenazine** to a series of screw-capped vials (e.g., scintillation vials). Ensure that the amount is sufficient to maintain a saturated solution with visible excess solid after equilibration.
- **Solvent Addition:** Accurately pipette a known volume of the desired solvent (e.g., 5.0 mL) into each vial.
- **Equilibration:** Securely cap the vials and place them in a thermostatically controlled shaker or incubator set to the desired temperature (e.g., 25 °C). Agitate the mixtures for a period sufficient to reach equilibrium (typically 24-72 hours).
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
- **Sample Collection:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe fitted with a fine-particle filter (e.g., 0.22 µm PTFE or glass fiber). This step is critical to prevent the transfer of any undissolved solid.
- **Solvent Evaporation:** Transfer the filtered aliquot to a pre-weighed vial. Carefully evaporate the solvent under a stream of nitrogen or using a vacuum concentrator.
- **Quantification:** Once the solvent is fully removed, re-weigh the vial. The mass of the dissolved **2-Bromophenazine** is the difference between the final and initial vial weights.
- **Calculation:** Calculate the solubility using the formula: $\text{Solubility (g/L)} = (\text{Mass of residue in g}) / (\text{Volume of aliquot in L})$



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Caption: Experimental workflow for quantitative solubility determination.

Discussion and Practical Applications

The choice of solvent has profound implications for the practical use of **2-Bromophenazine**.

- For Synthesis: A solvent that provides moderate to high solubility at the reaction temperature is ideal. Toluene, DCM, or DMF are likely candidates based on predicted solubility and

common use in related syntheses.[6]

- For Purification: In column chromatography, a solvent system is chosen where the compound is soluble but also interacts with the stationary phase. A common approach is to use a non-polar solvent in which the compound has some solubility (e.g., hexane/ethyl acetate mixtures) to allow for effective separation.[12] For recrystallization, an ideal solvent would dissolve the compound completely at an elevated temperature but poorly at a lower temperature, allowing for crystal formation upon cooling.
- For Biological Assays: High solubility and compatibility with the assay system are paramount. DMSO is the solvent of choice for creating high-concentration stock solutions of poorly water-soluble compounds for in vitro screening.[6] Its high solvating power ensures the compound remains in solution before being diluted to the final working concentration in an aqueous buffer.

Conclusion

While specific, published quantitative solubility data for **2-Bromophenazine** remains elusive, a thorough understanding of its physicochemical properties allows for strong predictions of its behavior in various organic solvents. It is anticipated to have high solubility in polar aprotic solvents like DMSO and DCM, and moderate solubility in non-polar aromatic and moderately polar solvents. For applications requiring precise concentration data, the experimental protocols detailed in this guide provide a reliable framework for generating high-quality, reproducible solubility measurements. This foundational data is essential for advancing the research and development of **2-Bromophenazine** and its promising derivatives.

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